

Application Notes and Protocols for Radiprodil in Synaptic Plasticity Studies

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide for utilizing Radiprodil, a selective negative allosteric modulator of the GluN2B subunit of the N-methyl-D-aspartate (NMDA) receptor, in the investigation of synaptic plasticity. The following protocols and data are intended to facilitate the design and execution of experiments aimed at understanding the role of GluN2B-containing NMDA receptors in synaptic function and dysfunction.

Introduction to Radiprodil

Radiprodil is a potent and selective negative allosteric modulator of the GluN2B subunit of the NMDA receptor.[1][2] NMDA receptors are critical for synaptic plasticity, the cellular mechanism underlying learning and memory.[3][4] The GluN2B subunit, in particular, has been implicated in both long-term potentiation (LTP) and long-term depression (LTD), making Radiprodil a valuable tool for dissecting the molecular mechanisms of these processes.[5] Radiprodil has been investigated for its therapeutic potential in various neurological disorders, including GRIN-related disorders, infantile spasms, and neuropathic pain.

Data Presentation Quantitative Effects of Amyloid-Beta on LTP and Rescue by Radiprodil



The following table summarizes the inhibitory concentrations (IC50) of various amyloid-beta $(A\beta)$ species on the induction of Long-Term Potentiation (LTP) in murine hippocampal slices. The data also highlights the concentration of Radiprodil used to successfully reverse these synaptotoxic effects.

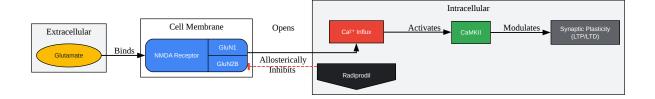
Amyloid-Beta (Aβ) Species	IC50 for LTP Inhibition	Radiprodil Concentration for LTP Rescue
Αβ1-42	2 nM	10 nM
Αβ1-40	9 nM	10 nM
Pyroglutamate-modified Aβ (AβpE3)	2 nM	Not effective
Nitrated Aβ (3NTyr10-Aβ)	35 nM	10 nM
Αβ1-43	No effect	Not applicable
Pooled Aβ species	20 nM	10 nM

Data extracted from Rammes et al., 2018.

Signaling Pathways GluN2B-Mediated Signaling in Synaptic Plasticity

The following diagram illustrates the central role of the GluN2B subunit of the NMDA receptor in downstream signaling cascades that mediate synaptic plasticity. Activation of GluN2B-containing NMDA receptors leads to an influx of Ca2+, which in turn activates key signaling molecules such as Calcium/calmodulin-dependent protein kinase II (CaMKII).





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Caption: GluN2B signaling cascade in synaptic plasticity.

Experimental Protocols

Protocol 1: Investigating the Effect of Radiprodil on Long-Term Potentiation (LTP)

This protocol describes the induction of LTP in acute hippocampal slices and the application of Radiprodil to assess its modulatory effects.

Materials:

- Radiprodil stock solution (e.g., 10 mM in DMSO)
- Artificial cerebrospinal fluid (aCSF)
- Dissection tools
- Vibratome
- Incubation chamber
- Recording chamber for electrophysiology
- · Stimulating and recording electrodes



· Amplifier and data acquisition system

Methodology:

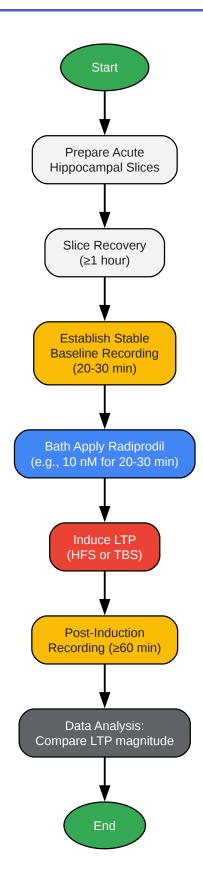
- Slice Preparation:
 - Anesthetize and decapitate a rodent (e.g., mouse or rat) according to approved animal care protocols.
 - Rapidly dissect the brain and place it in ice-cold, oxygenated aCSF.
 - Prepare 300-400 μm thick coronal or sagittal hippocampal slices using a vibratome.
 - Transfer slices to an incubation chamber containing oxygenated aCSF at 32-34°C for at least 1 hour to recover.
- Electrophysiological Recording:
 - Transfer a slice to the recording chamber continuously perfused with oxygenated aCSF at 2-3 ml/min.
 - Place a stimulating electrode in the Schaffer collaterals and a recording electrode in the stratum radiatum of the CA1 region to record field excitatory postsynaptic potentials (fEPSPs).
 - Establish a stable baseline recording of fEPSPs for at least 20-30 minutes, stimulating at a low frequency (e.g., 0.05 Hz).
- Radiprodil Application:
 - Prepare the desired final concentration of Radiprodil in aCSF from the stock solution. A concentration of 10 nM has been shown to be effective in rescuing Aβ-induced LTP deficits.
 - Bath-apply Radiprodil for a pre-incubation period of at least 20-30 minutes before LTP induction.
- LTP Induction:



- Induce LTP using a high-frequency stimulation (HFS) protocol, such as one or more trains of 100 Hz for 1 second.
- Alternatively, a theta-burst stimulation (TBS) protocol can be used.
- Post-Induction Recording:
 - Continue recording fEPSPs for at least 60 minutes post-induction to assess the magnitude and stability of LTP.
 - o Compare the degree of potentiation in the presence and absence of Radiprodil.

Experimental Workflow for LTP Studies with Radiprodil





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Caption: Workflow for investigating Radiprodil's effect on LTP.



Protocol 2: Investigating the Effect of Radiprodil on Long-Term Depression (LTD)

This protocol outlines the procedure for inducing LTD in hippocampal slices and using Radiprodil to probe the involvement of GluN2B subunits.

Materials:

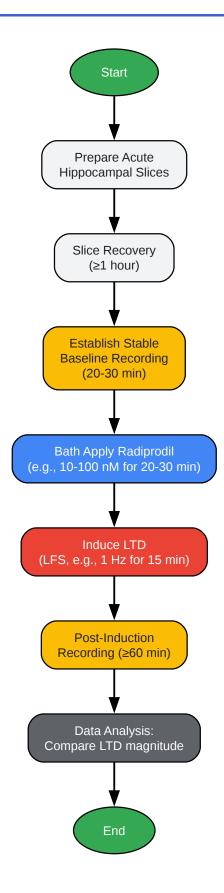
Same as for Protocol 1.

Methodology:

- Slice Preparation and Electrophysiological Recording:
 - Follow steps 1 and 2 from Protocol 1 to prepare hippocampal slices and establish a stable baseline recording.
- Radiprodil Application:
 - Bath-apply the desired concentration of Radiprodil for at least 20-30 minutes prior to LTD induction. The optimal concentration may need to be determined empirically, starting with a range similar to that used in LTP studies (e.g., 10-100 nM).
- LTD Induction:
 - Induce LTD using a low-frequency stimulation (LFS) protocol, typically consisting of 900 pulses at 1 Hz.
- Post-Induction Recording:
 - Continue recording fEPSPs for at least 60 minutes following the LFS to measure the extent and persistence of the depression.
 - Analyze the data to determine if Radiprodil blocks or attenuates the induction of LTD.

Experimental Workflow for LTD Studies with Radiprodil





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